

Foreword: A Strategic Approach to Physicochemical Characterization

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Compound of Interest

Compound Name: 4-(3-chlorophenyl)-1H-pyrazol-5-amine

CAS No.: 95750-97-3

Cat. No.: B1336706

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In the landscape of drug discovery and development, the journey of a molecule from a promising hit to a viable drug candidate is paved with rigorous scientific scrutiny. Among the most critical early assessments are the determination of solubility and stability. These intrinsic properties govern a compound's bioavailability, manufacturability, and shelf-life, ultimately dictating its therapeutic potential. This guide provides a comprehensive framework for the systematic evaluation of **4-(3-chlorophenyl)-1H-pyrazol-5-amine** (CAS No: 95750-97-3), a member of the biologically significant pyrazole class of heterocyclic compounds.^[1]

The protocols and rationale presented herein are designed not merely as procedural steps but as a self-validating system of inquiry. By understanding the causality behind each experimental choice, researchers can generate a robust and reliable physicochemical profile, enabling informed decisions in lead optimization, pre-formulation, and analytical method development.

Section 1: Solubility Assessment

The solubility of an active pharmaceutical ingredient (API) is a paramount factor influencing its absorption and, consequently, its efficacy.^[2] A comprehensive understanding requires the

determination of both thermodynamic and kinetic solubility. This section outlines a field-proven workflow for characterizing the solubility profile of **4-(3-chlorophenyl)-1H-pyrazol-5-amine**.

The Cornerstone of Solubility: The Shake-Flask Method

To determine the true equilibrium (thermodynamic) solubility, the shake-flask method remains the gold standard for its reliability and direct measurement of a saturated solution.^{[3][4]} This method involves generating a saturated solution by allowing excess solid to equilibrate with the solvent over a defined period, ensuring that the dissolution and precipitation rates are equal.

Causality Behind Experimental Choices:

- **Solvent Selection:** Aqueous buffers at physiologically relevant pH values (1.2, 4.5, 6.8, and 7.4) are chosen to simulate the conditions of the gastrointestinal tract, providing critical data for predicting oral bioavailability.^[5] Common organic solvents (DMSO, Ethanol, Methanol) are included as they are frequently used in initial stock solution preparation for biological assays and early formulation work.^[2]
- **Temperature Control:** Experiments are conducted at 37 ± 1 °C to mimic human physiological temperature, providing data relevant to in vivo performance.^[4]
- **Equilibration Time:** A prolonged equilibration time (e.g., 24 to 72 hours) is necessary to ensure true equilibrium is reached, especially for poorly soluble compounds.^{[3][4]}

Experimental Protocol: Thermodynamic Solubility via Shake-Flask

- **Preparation:** Add an excess amount of solid **4-(3-chlorophenyl)-1H-pyrazol-5-amine** to a series of vials, each containing a known volume of the selected solvent (e.g., 5 mL of pH 1.2 HCl buffer, pH 6.8 phosphate buffer, DMSO, etc.). The excess solid should be visually apparent.
- **Equilibration:** Seal the vials and place them in an orbital shaker or rotator set to a constant temperature of 37 °C. Agitate for a minimum of 24 hours. To confirm equilibrium, samples can be taken at multiple time points (e.g., 24h, 48h, 72h) until the concentration in solution plateaus.^[4]

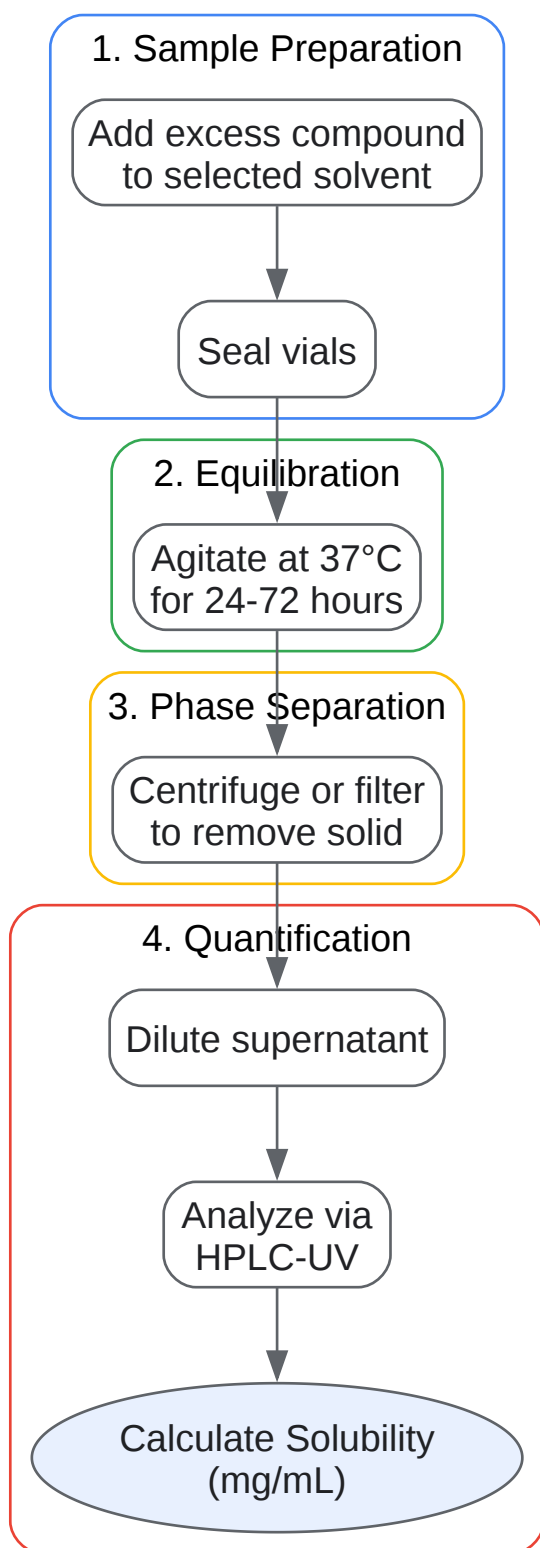
- **Phase Separation:** After equilibration, allow the suspensions to settle. Separate the undissolved solid from the saturated solution via high-speed centrifugation (e.g., 14,000 rpm for 15 minutes) or by filtration through a chemically inert, low-binding filter (e.g., 0.22 μ m PVDF). This step is critical to prevent solid carryover, which would artificially inflate solubility results.
- **Quantification:** Carefully aspirate the supernatant and dilute it with a suitable mobile phase to a concentration within the calibrated range of a pre-validated, stability-indicating HPLC-UV method.
- **Analysis:** Analyze the diluted samples by HPLC-UV. The concentration of the dissolved compound is determined against a standard calibration curve. High-performance liquid chromatography (HPLC) is the preferred analytical tool as it can separate the parent compound from any potential impurities or degradants.^[3]

Data Presentation: Thermodynamic Solubility of 4-(3-chlorophenyl)-1H-pyrazol-5-amine

Solvent/Buffer (pH)	Temperature (°C)	Solubility (mg/mL)	Solubility (μ M)
0.1 N HCl (pH 1.2)	37	Hypothetical Value	Hypothetical Value
Acetate Buffer (pH 4.5)	37	Hypothetical Value	Hypothetical Value
Phosphate Buffer (pH 6.8)	37	Hypothetical Value	Hypothetical Value
Phosphate Buffer (pH 7.4)	37	Hypothetical Value	Hypothetical Value
Dimethyl Sulfoxide (DMSO)	25	Hypothetical Value	Hypothetical Value
Ethanol	25	Hypothetical Value	Hypothetical Value

Note: The table presents a template for data. Actual experimental values must be populated.

Visualization: Solubility Determination Workflow



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Caption: Workflow for thermodynamic solubility determination.

Section 2: Stability Profiling and Forced Degradation

Understanding a molecule's intrinsic stability is a regulatory requirement and is essential for developing robust formulations and defining storage conditions.[6][7] Forced degradation studies are designed to accelerate the degradation process, providing critical insights into potential degradation pathways and demonstrating the specificity of analytical methods.[8][9]

Causality Behind Experimental Choices:

- **Stress Conditions:** A panel of stress conditions including acid, base, oxidation, heat, and light is used to cover the most common degradation pathways encountered during a product's lifecycle.[6][10] The goal is to induce a modest level of degradation (typically 10-20%) to allow for the reliable detection and identification of degradants without completely destroying the parent molecule.[9]
- **Analytical Method:** A stability-indicating assay method (SIAM) is crucial.[11][12] This is typically a gradient reverse-phase HPLC method capable of separating the intact API from all process impurities and degradation products.[13]

Experimental Protocol: Forced Degradation Studies

- **Stock Solution Preparation:** Prepare a stock solution of **4-(3-chlorophenyl)-1H-pyrazol-5-amine** in a suitable solvent (e.g., 1 mg/mL in 50:50 acetonitrile:water).
- **Application of Stress Conditions:**
 - **Acid Hydrolysis:** Mix the stock solution with 1N HCl and heat at 60-80°C. Sample at various time points (e.g., 2, 6, 24 hours). Neutralize the sample with 1N NaOH before analysis. The amine and pyrazole moieties may be susceptible to acid-catalyzed hydrolysis.[10]
 - **Base Hydrolysis:** Mix the stock solution with 1N NaOH and heat at 60-80°C. Sample at various time points. Neutralize the sample with 1N HCl before analysis.
 - **Oxidative Degradation:** Treat the stock solution with 3-6% hydrogen peroxide (H₂O₂) at room temperature. Protect from light. Sample at various time points. The electron-rich

amine group is a potential site for oxidation, which could lead to N-oxide formation.[10]

- Thermal Degradation: Expose both solid powder and the stock solution to dry heat (e.g., 105°C) in a calibrated oven.
- Photostability: Expose the stock solution and solid compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines). A control sample should be protected from light with aluminum foil.
- Sample Analysis: Analyze all stressed samples, along with an unstressed control, using a validated stability-indicating HPLC-UV/PDA method. The use of a photodiode array (PDA) detector is recommended to assess peak purity and to help identify degradants.

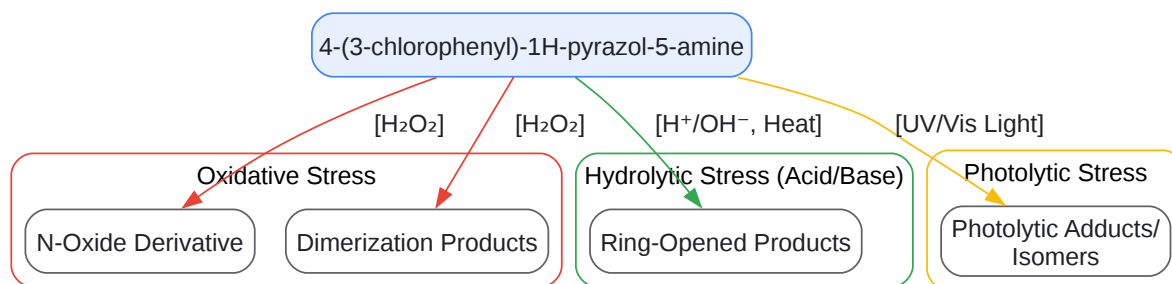
Data Presentation: Summary of Forced Degradation

Stress Condition	Reagent/Condition	Duration	% Degradation	No. of Degradants	Observations
Acid Hydrolysis	1N HCl, 80°C	24 h	Hypothetical Value	Hypothetical Value	e.g., Major degradant at RRT 0.85
Base Hydrolysis	1N NaOH, 80°C	24 h	Hypothetical Value	Hypothetical Value	e.g., Compound is highly labile
Oxidation	6% H ₂ O ₂ , RT	24 h	Hypothetical Value	Hypothetical Value	e.g., Formation of two minor degradants
Thermal (Solid)	105°C	72 h	Hypothetical Value	Hypothetical Value	e.g., No significant degradation
Photolytic	1.2 M lux hrs	-	Hypothetical Value	Hypothetical Value	e.g., Slight discoloration, minor degradant

Note: RRT = Relative Retention Time. The table presents a template for data. Actual experimental values must be populated.

Visualization: Plausible Degradation Pathways

The structure of **4-(3-chlorophenyl)-1H-pyrazol-5-amine**, featuring an aromatic amine and a pyrazole ring, suggests several potential degradation pathways under stress. The primary amine is susceptible to oxidation, while the heterocyclic ring system could be vulnerable to cleavage under harsh hydrolytic conditions.



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Caption: Plausible degradation pathways under stress conditions.

Section 3: Summary and Recommendations

This guide outlines a systematic and robust methodology for assessing the fundamental physicochemical properties of **4-(3-chlorophenyl)-1H-pyrazol-5-amine**. A thorough execution of these protocols will yield a comprehensive data package detailing the compound's solubility across various relevant media and its stability profile under key environmental and chemical stresses.

Key Insights & Handling Recommendations:

- **Solubility:** The pH-dependent solubility profile will be critical for selecting appropriate formulation strategies. If solubility is low in aqueous media, techniques such as salt formation, co-solvency, or amorphous solid dispersions may need to be explored.
- **Stability:** The forced degradation studies will identify the compound's liabilities. For instance, if significant degradation occurs under oxidative conditions, the inclusion of antioxidants in a formulation and packaging under an inert atmosphere (e.g., nitrogen) would be warranted. If the compound is photolabile, light-protective packaging will be essential.
- **Analytical Method:** The stability-indicating method developed during these studies is a valuable asset that must be used for all future quality control, release, and stability testing.

[11]

By grounding experimental work in a deep understanding of scientific principles and regulatory expectations, researchers can confidently advance promising molecules like **4-(3-chlorophenyl)-1H-pyrazol-5-amine** through the development pipeline.

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